Application Notes and Protocols: The TKIP Handshake

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Tkip*	
Cat. No.:	*B15613815*	Get Quote

For Immediate Release

DISCLAIMER: The Temporal Key Integrity Protocol (**TKIP**) is an outdated security protocol for Wi-Fi networks.[1] It was designed as a transitional measure to replace the flawed Wired Equivalent Privacy (WEP) protocol on older hardware.[1][2][3] However, **TKIP** is no longer considered secure and has been deprecated since the 2012 revision of the 802.11 standard.[1] This document is intended for research and educational purposes only. For contemporary wireless security, the use of WPA2 or WPA3 with AES encryption is strongly recommended.

Introduction to the TKIP Handshake

The Temporal Key Integrity Protocol (**TKIP**) handshake is a critical component of the Wi-Fi Protected Access (WPA) security suite. It establishes the cryptographic keys used to secure wireless data traffic between a client device (Supplicant) and a wireless access point (Authenticator). The primary handshake process is a four-way exchange of messages designed to mutually authenticate the Supplicant and Authenticator and to derive a fresh set of encryption keys for the session. This process ensures that only authorized devices can join the network and that the data transmitted is confidential and has not been tampered with.

The handshake's core function is to generate a Pairwise Transient Key (PTK). The PTK is a set of keys used to encrypt unicast traffic between the client and the access point.[4][5] The handshake also facilitates the secure distribution of the Group Temporal Key (GTK), which is used to encrypt multicast and broadcast traffic.[5][6]

The Four-Way Handshake: A Step-by-Step Protocol

The four-way handshake is initiated by the Authenticator after a Supplicant has successfully associated with the wireless network. The entire process relies on a pre-shared secret, known as the Pairwise Master Key (PMK), which is already known to both the Authenticator and the Supplicant.

Key Components:

- Authenticator: The wireless access point.
- Supplicant: The client device (e.g., laptop, smartphone).
- ANonce: A random number generated by the Authenticator.
- SNonce: A random number generated by the Supplicant.
- Pairwise Master Key (PMK): A 256-bit key that serves as the initial shared secret.[6]
- Pairwise Transient Key (PTK): A set of keys derived during the handshake to encrypt unicast data.
- Message Integrity Code (MIC): A cryptographic checksum used to verify the integrity of the handshake messages.[3]

The Four Messages:

- Message 1 (Authenticator to Supplicant): The Authenticator generates a random number, the ANonce, and sends it to the Supplicant.[4] This message is sent in plaintext.
- Message 2 (Supplicant to Authenticator): The Supplicant, having received the ANonce, now has all the necessary components to generate the PTK. It generates its own random number, the SNonce, and uses the PMK, ANonce, SNonce, and the MAC addresses of both the Authenticator and Supplicant to derive the PTK. The Supplicant then sends the SNonce and a Message Integrity Code (MIC) to the Authenticator. The MIC is calculated over the message content to ensure it hasn't been tampered with.

- Message 3 (Authenticator to Supplicant): The Authenticator receives the SNonce and calculates the same PTK. It then verifies the MIC from the Supplicant. If the MIC is valid, the Authenticator is assured that the Supplicant knows the PMK. The Authenticator then sends the Group Temporal Key (GTK) to the Supplicant, encrypted with a portion of the newly derived PTK.[4] This message also contains a MIC.

- Message 4 (Supplicant to Authenticator): The Supplicant decrypts the GTK and verifies the MIC from the Authenticator. If the MIC is valid, the Supplicant sends a final confirmation message to the Authenticator. This message is also protected by a MIC.

Upon successful completion of the four-way handshake, the encrypted data communication can begin.

Quantitative Data Summary

The following table summarizes key quantitative aspects of the **TKIP** handshake and its components.

Parameter	Value / Description
Pairwise Master Key (PMK) Size	256 bits[6]
Pairwise Transient Key (PTK) Size	384 bits (with an additional 128 bits for TKIP)[7]
Key Confirmation Key (KCK) Size	128 bits[4]
Key Encryption Key (KEK) Size	128 bits[4]
Temporal Key (TK) Size	128 bits[4]
Message Integrity Code (MIC) Size	64 bits (using the Michael algorithm)[2][8]
Initialization Vector (IV) Size	48 bits (extended from WEP's 24 bits)[8]
Cipher Used	RC4 Stream Cipher[1][2]

Experimental Protocol: Capturing and Analyzing a TKIP Handshake

This protocol outlines the methodology for capturing and analyzing a **TKIP** four-way handshake for research purposes.

4.1. Objective:

To capture the four-way handshake EAPOL (Extensible Authentication Protocol over LAN) frames between a wireless client and an access point configured with WPA-**TKIP**.

4.2. Materials:

- A wireless access point capable of WPA-**TKIP** security.
- A wireless client device (e.g., a laptop).
- A computer with a wireless network interface card (WNIC) that supports monitor mode.
- Packet capture and analysis software (e.g., Wireshark, Aircrack-ng suite).

4.3. Procedure:

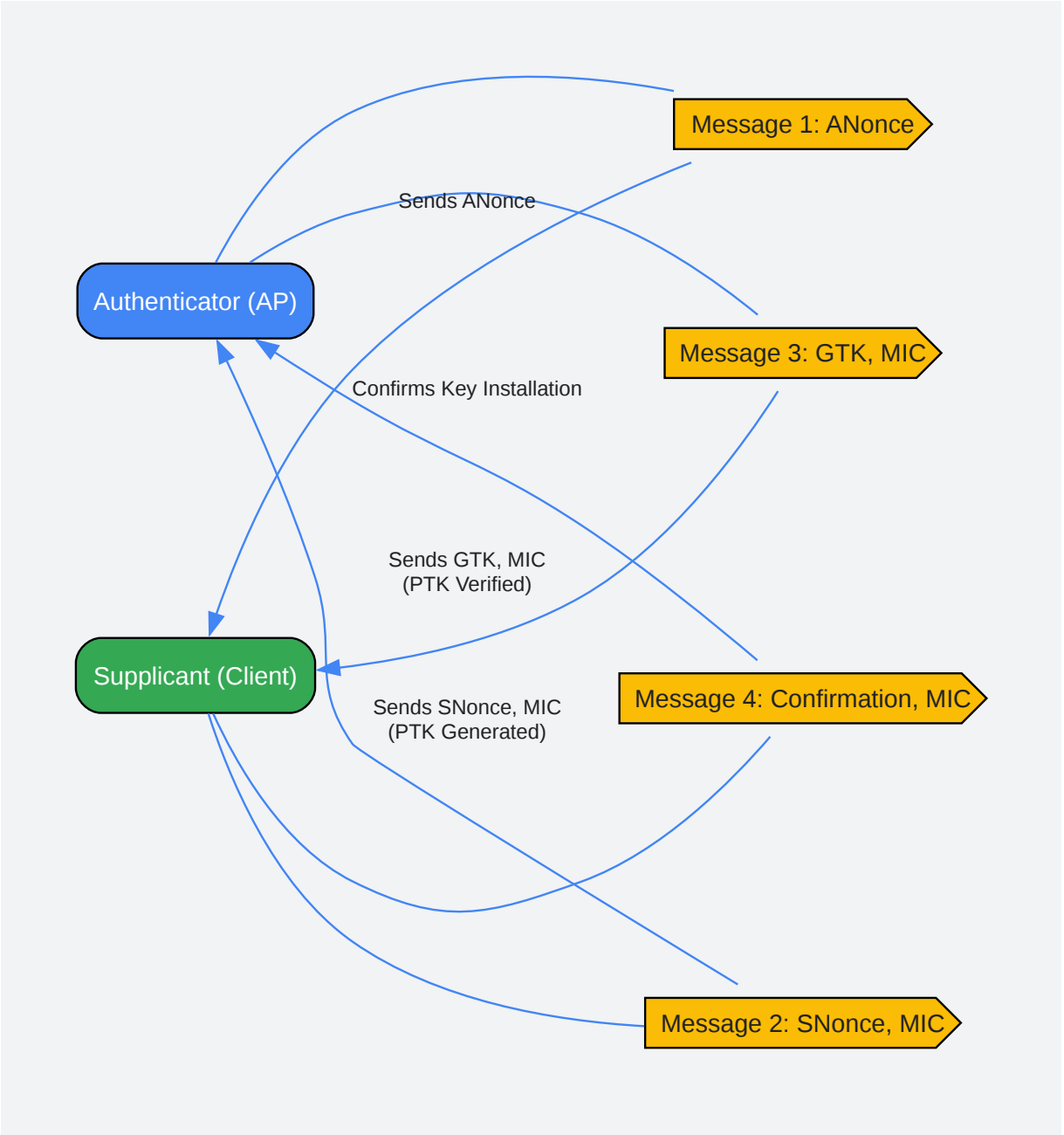
- Network Setup:
  - Configure the wireless access point with an SSID and a WPA-**TKIP** pre-shared key.
  - Ensure the client device is not connected to the access point at the start of the experiment.
- Packet Capture Setup:
  - On the monitoring computer, place the wireless network interface card into monitor mode. This allows the card to capture all wireless traffic on a specific channel, not just traffic addressed to it.
  - Start the packet capture software and configure it to capture on the same channel as the target access point.
- Initiating the Handshake:

- On the client device, initiate a connection to the configured wireless network.
- The client device will begin the association process, followed immediately by the four-way handshake.

- Capturing the Handshake:
  - The packet capture software will record the four EAPOL-Key messages exchanged between the access point and the client.
- Analysis:
  - Stop the packet capture.
  - Use the analysis software to filter for and examine the four EAPOL-Key frames.
  - Verify the presence of the ANonce, SNonce, and MIC in the respective frames.
  - If the pre-shared key is known, the software can be used to decrypt the captured handshake and verify the integrity of the MICs.

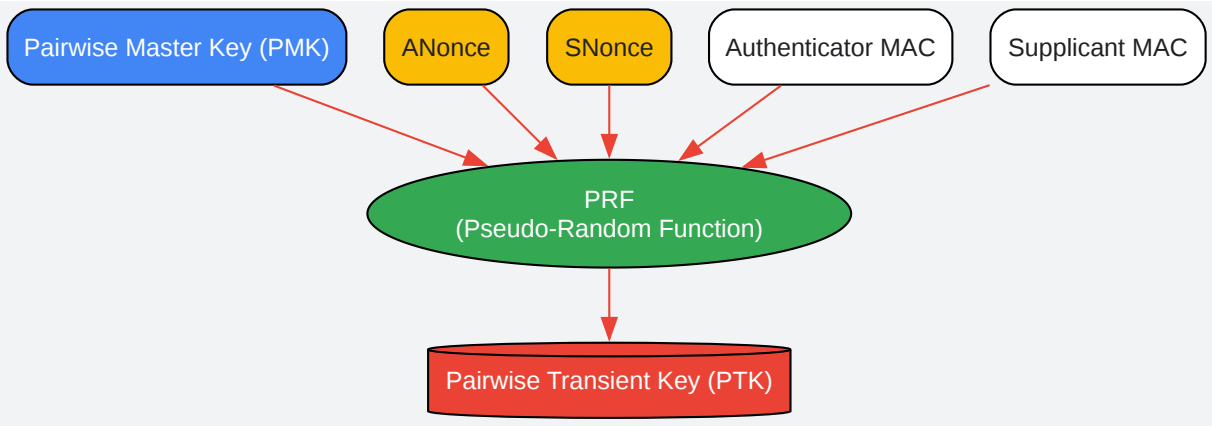
Visualizing the **TKIP** Handshake

The following diagrams illustrate the logical flow of the **TKIP** handshake process.



Click to download full resolution via product page

Caption: The four-way message exchange in a **TKIP** handshake.



Click to download full resolution via product page

Caption: Derivation of the Pairwise Transient Key (PTK).

References

- 1. Temporal Key Integrity Protocol - Wikipedia [en.wikipedia.org]
- 2. techtarget.com [techtarget.com]
- 3. lenovo.com [lenovo.com]
- 4. medium.com [medium.com]
- 5. wifi-professionals.com [wifi-professionals.com]
- 6. kernelblog.com [kernelblog.com]
- 7. praneethwifi.in [praneethwifi.in]
- 8. myengineerings.com [myengineerings.com]
- To cite this document: BenchChem. [Application Notes and Protocols: The TKIP Handshake]. BenchChem, [2025]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b15613815#step-by-step-process-of-a-tkip-handshake]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com